

Handling and safety precautions for 8-Hydroxyquinoline-5-carbaldehyde

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Compound of Interest

Compound Name: 8-Hydroxyquinoline-5-carbaldehyde

Cat. No.: B1267011

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Technical Support Center: 8-Hydroxyquinoline-5-carbaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **8-Hydroxyquinoline-5-carbaldehyde** (CAS No: 2598-30-3). It includes safety precautions, troubleshooting guides for common experimental issues, and frequently asked questions.

Safety & Handling

Proper handling of **8-Hydroxyquinoline-5-carbaldehyde** is crucial to ensure laboratory safety. This section outlines the primary hazards and recommended safety procedures.

GHS Hazard Information

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed[2]
- H315: Causes skin irritation[2]

- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Personal Protective Equipment (PPE)

A detailed summary of recommended personal protective equipment is provided below.

Protection Type	Recommendation	Citation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	[4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.	[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[5]

Physical & Chemical Properties

This table summarizes key quantitative data for **8-Hydroxyquinoline-5-carbaldehyde**.

Property	Value	Citation
Molecular Formula	C ₁₀ H ₇ NO ₂	[6]
Molecular Weight	173.17 g/mol	[6]
Appearance	Yellow to brown solid/powder	[1]
Melting Point	~178°C	[7]
Boiling Point	~383.1°C at 760 mmHg	[7]
Solubility	Soluble in polar solvents.	[1]
Storage Temperature	2-8°C, under an inert atmosphere.	[7]

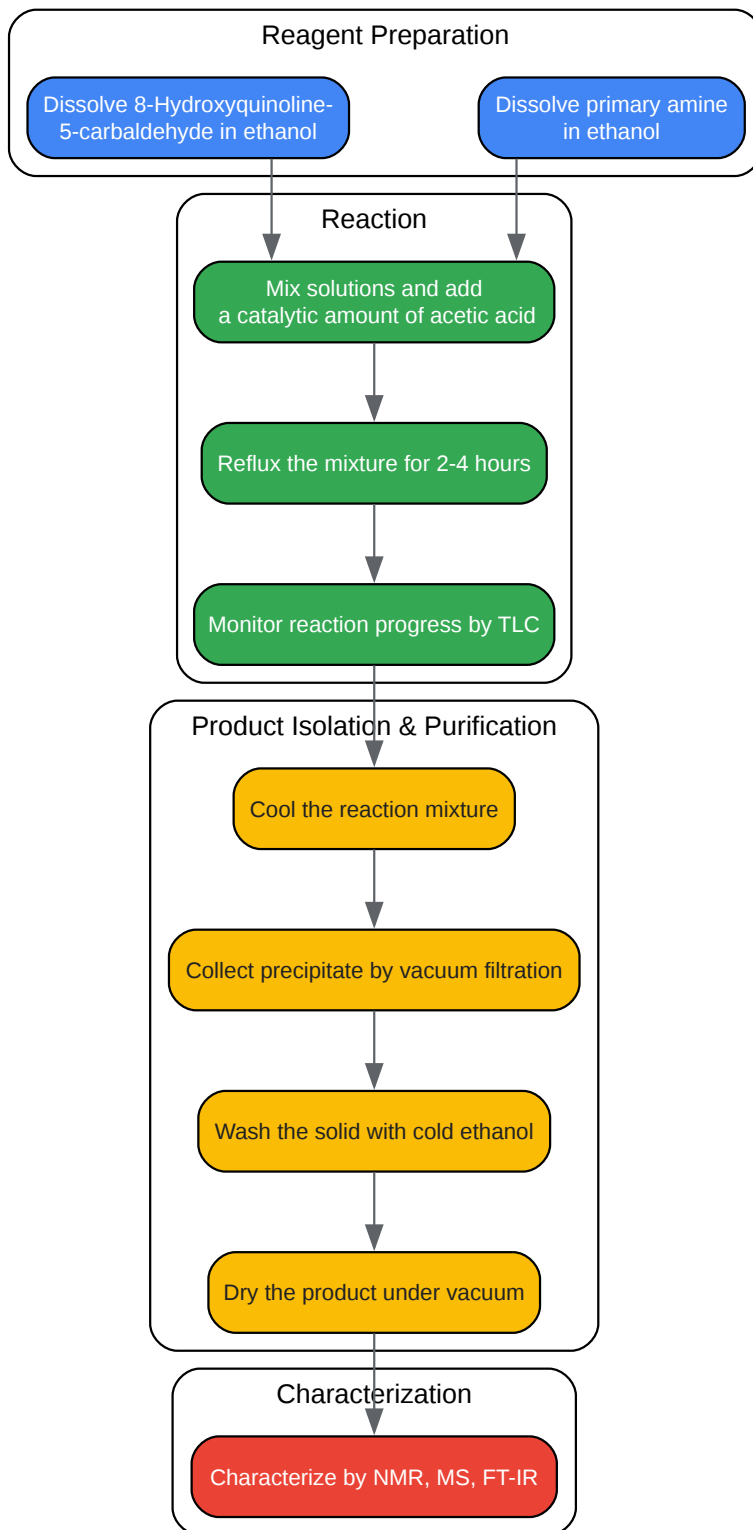
Experimental Protocols & Troubleshooting

8-Hydroxyquinoline-5-carbaldehyde is a versatile building block, primarily used in the synthesis of Schiff bases for applications like fluorescent chemosensors.

General Experimental Workflow: Synthesis of a Schiff Base Derivative

This workflow outlines the typical steps for synthesizing a Schiff base from **8-Hydroxyquinoline-5-carbaldehyde** and a primary amine.

General Workflow: Schiff Base Synthesis



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Caption: General workflow for Schiff base synthesis.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Low or no product yield in Schiff base synthesis	1. Incomplete reaction. 2. Catalyst inefficiency. 3. Reagent degradation.	1. Extend reflux time and continue monitoring by TLC. 2. Ensure the catalytic acid (e.g., glacial acetic acid) is fresh and added correctly. 3. Use freshly opened or properly stored 8-Hydroxyquinoline-5-carbaldehyde and amine.
Product insolubility or precipitation during reaction	The Schiff base product may be poorly soluble in the reaction solvent (e.g., ethanol).	Add a co-solvent like DMSO or DMF to improve solubility.
Fluorescence quenching or unexpected spectral shifts	1. Presence of quenching metal ions. 2. Incorrect pH of the buffer. 3. Photodegradation.	1. Use high-purity solvents and deionized water; consider using a chelating agent to remove trace metals. 2. Optimize the pH of the buffer system for your specific Schiff base derivative. 3. Protect solutions from light by using amber vials or covering with aluminum foil.[8]
Compound appears discolored (darker than expected)	The compound is known to be light-sensitive and may darken upon exposure.[8]	Store the solid compound and its solutions protected from light.[8]

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of **8-Hydroxyquinoline-5-carbaldehyde** in research?

A1: **8-Hydroxyquinoline-5-carbaldehyde** is primarily used as a versatile building block in organic synthesis.[7] Its aldehyde group allows for the synthesis of various derivatives, most notably Schiff bases, which are widely investigated as fluorescent chemosensors for detecting

metal ions.[4][9] It also serves as a ligand in coordination chemistry to form stable metal complexes with unique optical and electronic properties.[5] Additionally, its derivatives are explored for potential biological activities, including antimicrobial and anticancer properties.[1]

Q2: How should I prepare a stock solution of **8-Hydroxyquinoline-5-carbaldehyde**?

A2: Due to its better solubility in polar organic solvents, it is recommended to prepare stock solutions in solvents like Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF). For biological experiments, ensure the final concentration of the organic solvent is compatible with your assay. Given its light sensitivity, stock solutions should be stored in amber vials or wrapped in foil and kept at 2-8°C.[7][8]

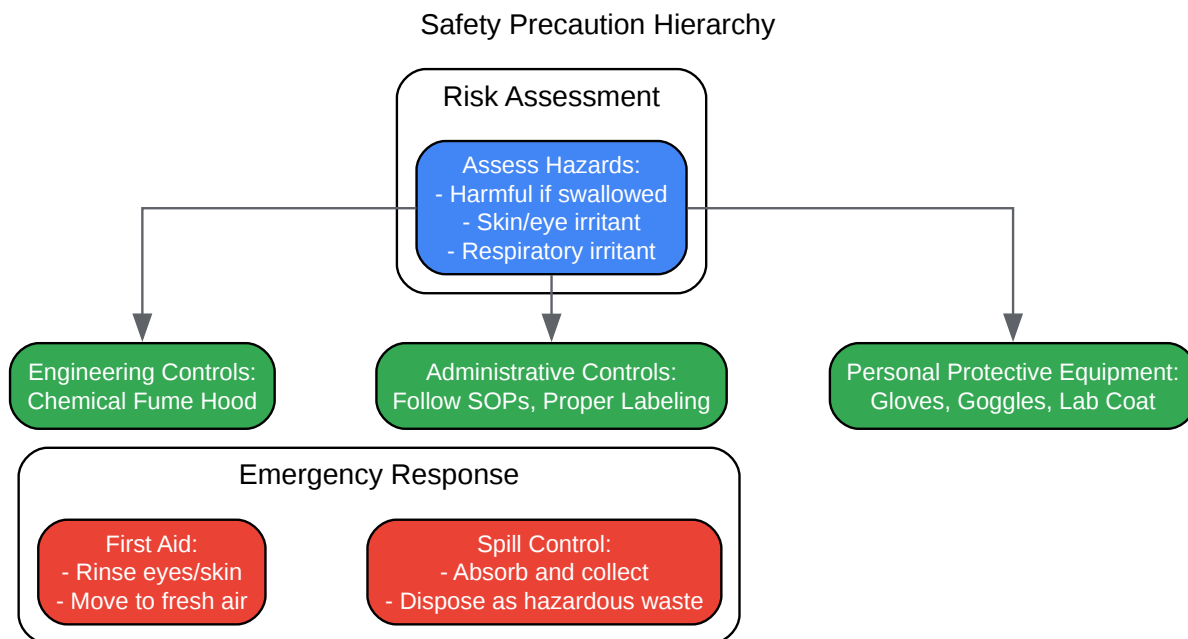
Q3: What are the key safety precautions I should take when working with this compound?

A3: Always handle **8-Hydroxyquinoline-5-carbaldehyde** in a well-ventilated area or a chemical fume hood.[4] Wear appropriate personal protective equipment, including safety goggles, a lab coat, and chemical-resistant gloves.[4] Avoid inhalation of the powder and direct contact with skin and eyes.[3] In case of accidental exposure, follow the first-aid measures outlined in the Safety Data Sheet.

Q4: My compound has darkened over time. Is it still usable?

A4: 8-Hydroxyquinoline and its derivatives can be light-sensitive and may darken upon exposure.[8] This discoloration may indicate some degradation. For sensitive applications like fluorescence-based assays, it is recommended to use a fresh, non-discolored batch of the compound to ensure reproducible results. For other applications, you may consider purifying the material by recrystallization or column chromatography if its purity is critical.

Logical Relationship of Safety Procedures



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Caption: Hierarchy of safety controls for handling the compound.

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